

# Essential Safety and Logistical Guidance for Handling Irsogladine Maleate

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## Compound of Interest

Compound Name: Irsogladine maleate

Cat. No.: B1672187

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling active pharmaceutical ingredients such as **Irsogladine maleate**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and compliant laboratory environment.

## Chemical Safety and Hazard Profile

**Irsogladine maleate** is classified with potential reproductive toxicity.<sup>[1]</sup> Understanding its hazard profile is the foundational step in its safe management.

Table 1: Hazard Identification and Classification

| Identifier         | Value  |
|--------------------|--|
| Chemical Name      | Irsogladine maleate  |
| CAS Number         | 84504-69-8 <sup>[1][2][3]</sup>  |
| GHS Classification | Reproductive Toxicity - Category 2 <sup>[1][3][4]</sup>                        |
| Signal Word        | Warning <sup>[1][3][4]</sup>   |
| Hazard Statement   | H361: Suspected of damaging fertility or the unborn child <sup>[1][2][3]</sup> |

Table 2: Physical and Chemical Properties

| Property       | Value  |
|----------------|--|
| Physical State | White crystalline powder[2]  |
| Melting Point  | 144°C (lit.)[2]  |
| Boiling Point  | 208°C (lit.)[2]  |
| Flash Point    | 73°C (lit.)[2]   |
| Solubility     | Soluble in DMSO and dimethyl formamide (approx. 30 mg/ml).[5] Sparingly soluble in aqueous buffers.[5]             |
| Storage        | Store in a dry, cool, and well-ventilated place in a tightly closed container.[2] Recommended storage at -20°C.[5] |

## Personal Protective Equipment (PPE)

Due to its classification as a potential reproductive toxin, the use of appropriate PPE is mandatory when handling **Irsogladine maleate**.[\[1\]](#)

Table 3: Recommended Personal Protective Equipment

| PPE Category             | Specification  |
|--------------------------|--|
| Hand Protection          | Chemical resistant, impermeable gloves (e.g., nitrile, neoprene, or latex).[3][6] Standard BS EN 374:2003 is a minimum requirement.[4] Double gloving is recommended when handling hazardous drugs.[7][8][9] |
| Eye/Face Protection      | Use appropriate safety glasses or a face shield.[4][7]   |
| Skin and Body Protection | Wear suitable protective clothing, such as a lab coat or a gown resistant to hazardous drugs.[2][4][7]   |
| Respiratory Protection   | If risk assessment indicates necessity (e.g., handling powders outside of a contained system), use a suitable respirator.[4] A NIOSH-approved N95 respirator can provide protection against aerosols.[10]    |

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

### Handling Procedures:

- Ventilation: Handle in a well-ventilated place.[2] The use of a laboratory fume hood is recommended where possible.[4]
- Avoid Dust Formation: Take measures to avoid the formation of dust and aerosols.[2]
- Ignition Sources: Keep away from sources of ignition and use non-sparking tools.[2][3]
- Personal Hygiene: Wash hands thoroughly after handling.[3]

### Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from foodstuffs, beverages, and feed.[3]
- Store locked up.[2]

## Emergency Procedures: First Aid and Spills

Immediate and appropriate response to emergencies can significantly mitigate harm.

### First Aid Measures:

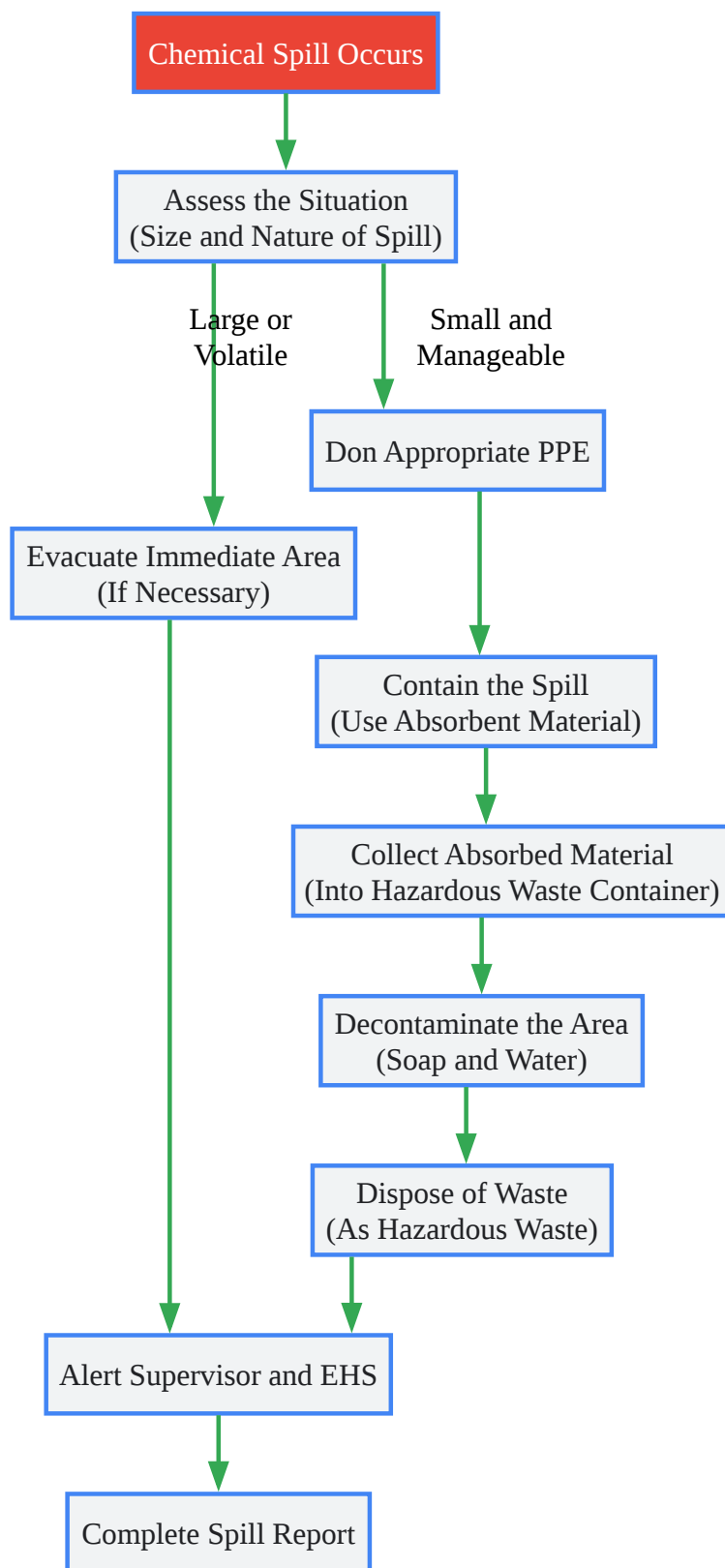
- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][4]
- In Case of Skin Contact: Immediately wash the skin with copious amounts of soap and water for at least 15 minutes.[4] Remove contaminated clothing.[2][4]
- In Case of Eye Contact: Flush with copious amounts of water for at least 15 minutes and consult a doctor.[4]
- If Swallowed: Do not induce vomiting. Seek immediate medical advice.

### Spill Management Protocol:

In the event of a spill, immediate and safe cleanup is required.[1]

- Ensure Ventilation: Make sure the area is well-ventilated.[1]
- Contain the Spill: Cover the spill with a suitable absorbent material such as vermiculite, sand, or chemical absorbent pads.[1]
- Collect the Material: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[1] Avoid creating dust.[1]
- Decontaminate the Area: Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.[1]

- Report the Incident: Report the spill to your laboratory supervisor or Environmental Health and Safety (EHS) department.[1]



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Caption: Workflow for handling a chemical spill of **Irsogladine maleate**.

## Disposal Plan

The disposal of **Irsogladine maleate** must be conducted in a manner that ensures safety and environmental protection.

- Hazardous Waste: **Irsogladine maleate** waste should be categorized as hazardous pharmaceutical waste.[1]
- Segregation: Do not mix irsogladine waste with non-hazardous laboratory trash.[1]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Prohibited Disposal: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Do not discharge to sewer systems.[1][2]
- Containers: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2] Uncleaned packaging must also be disposed of according to official regulations.[3] Community-based drug "take-back" programs may be an option for disposal.[11]

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